

Application Notes and Protocols: H-Lys-Trp-Lys-OH Stock Solutions

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Compound of Interest

Compound Name: *H-Lys-Trp-Lys-OH*

Cat. No.: *B1675819*

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Introduction

H-Lys-Trp-Lys-OH is a tripeptide with demonstrated antimicrobial and antiviral properties. Its efficacy is attributed to the cationic nature of the lysine residues and the hydrophobic characteristics of the tryptophan residue, which facilitate interaction with and disruption of microbial cell membranes. Proper preparation of stock solutions is critical for obtaining accurate and reproducible results in downstream applications such as antimicrobial susceptibility testing, mechanism of action studies, and in vitro and in vivo efficacy models. These application notes provide detailed protocols for the preparation, storage, and handling of **H-Lys-Trp-Lys-OH** stock solutions.

Physicochemical Data

A summary of the key physicochemical properties of **H-Lys-Trp-Lys-OH** is presented in the table below. This information is essential for accurate stock solution preparation and for understanding the peptide's behavior in various experimental systems.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₃₆ N ₆ O ₄	[1]
Molecular Weight	460.57 g/mol	[2]
CAS Number	38579-27-0	[1]
Appearance	White to off-white powder	N/A
Purity (HPLC)	Typically ≥95%	[1]
Solubility	Soluble in water (100 mg/mL)	[1]
Isoelectric Point (pI)	High (Basic peptide)	Inferred from amino acid composition
Biological Activity	Antibacterial, Antiviral	[2]

Note: The isoelectric point is predicted to be high due to the presence of two basic lysine residues and the N-terminal amino group.

Experimental Protocols

Materials and Equipment

- **H-Lys-Trp-Lys-OH** peptide (lyophilized powder)
- Sterile, nuclease-free water (e.g., Milli-Q or equivalent)
- Sterile 0.1% (v/v) acetic acid in water (optional, for aiding dissolution)
- Sterile dimethyl sulfoxide (DMSO) (optional, for hydrophobic peptides)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Bath sonicator

- Sterile pipette tips
- Personal protective equipment (gloves, lab coat, safety glasses)

Protocol for Preparing a 10 mM Aqueous Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **H-Lys-Trp-Lys-OH** in sterile water.

- **Equilibrate the Peptide:** Before opening, allow the vial of lyophilized **H-Lys-Trp-Lys-OH** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the stability of the peptide.
- **Calculate the Required Mass:** Determine the mass of the peptide required to prepare the desired volume of a 10 mM stock solution using the following formula:

$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times \text{Molecular Weight (460.57 g/mol)} / 1000$$

Example: For 1 mL of a 10 mM stock solution, the required mass is $1 \text{ mL} \times 10 \text{ mM} \times 460.57 / 1000 = 4.61 \text{ mg}$.

- **Weigh the Peptide:** Carefully weigh the calculated amount of **H-Lys-Trp-Lys-OH** powder using a calibrated analytical balance in a clean, draft-free environment.
- **Dissolution:** a. Add the appropriate volume of sterile, nuclease-free water to the vial containing the weighed peptide. b. Vortex the solution for 30-60 seconds to facilitate dissolution. c. If the peptide does not fully dissolve, sonicate the vial in a bath sonicator for 5-10 minutes. d. Visually inspect the solution to ensure it is clear and free of particulates.
- **Sterilization (Optional but Recommended):** For applications requiring sterile conditions, filter the stock solution through a 0.22 μm sterile syringe filter into a new sterile tube.[\[2\]](#)
- **Aliquoting and Storage:** a. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the peptide. b. Clearly label each aliquot with the peptide name, concentration, date of preparation, and solvent. c. For long-term storage, store the aliquots at -80°C for up to 6 months.[\[2\]](#) For short-term storage, -20°C for up to 1 month is acceptable.[\[2\]](#)

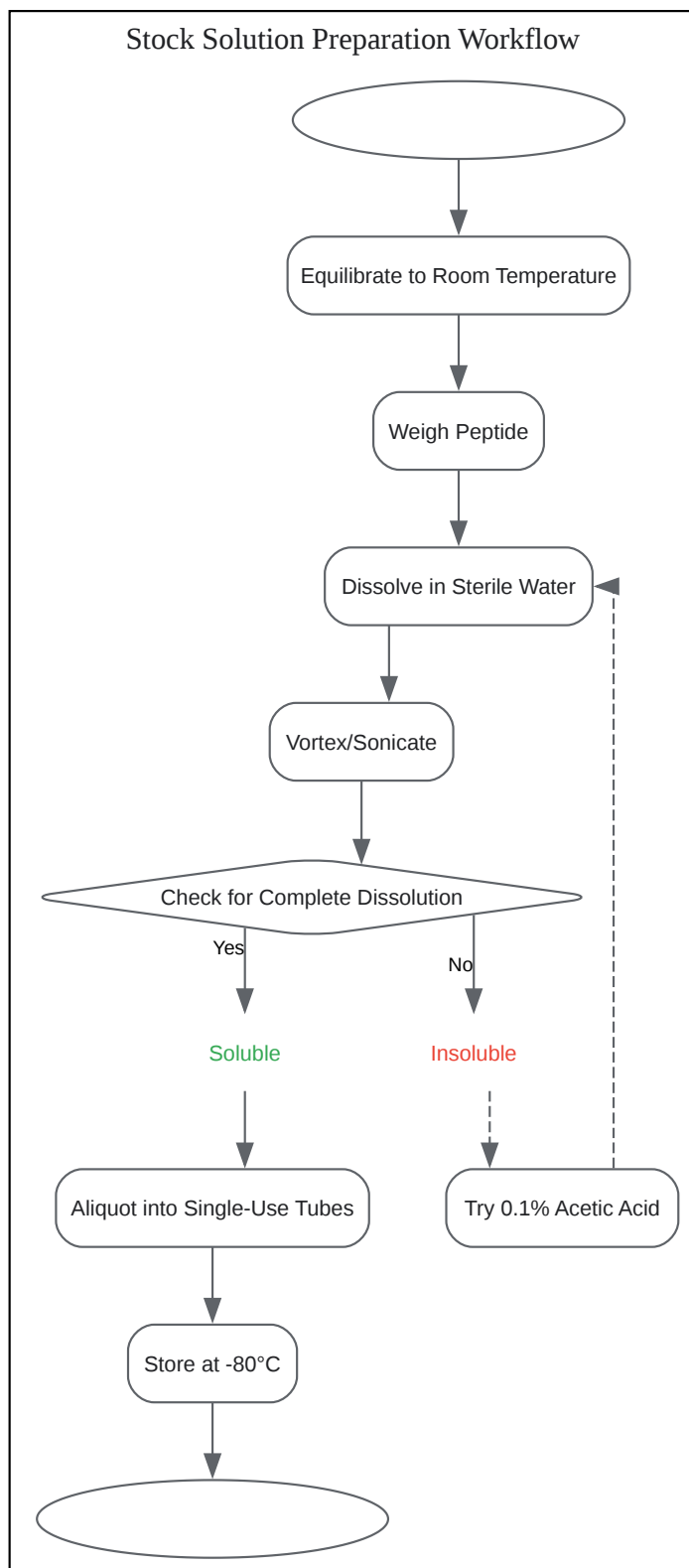
Handling Insoluble Peptides

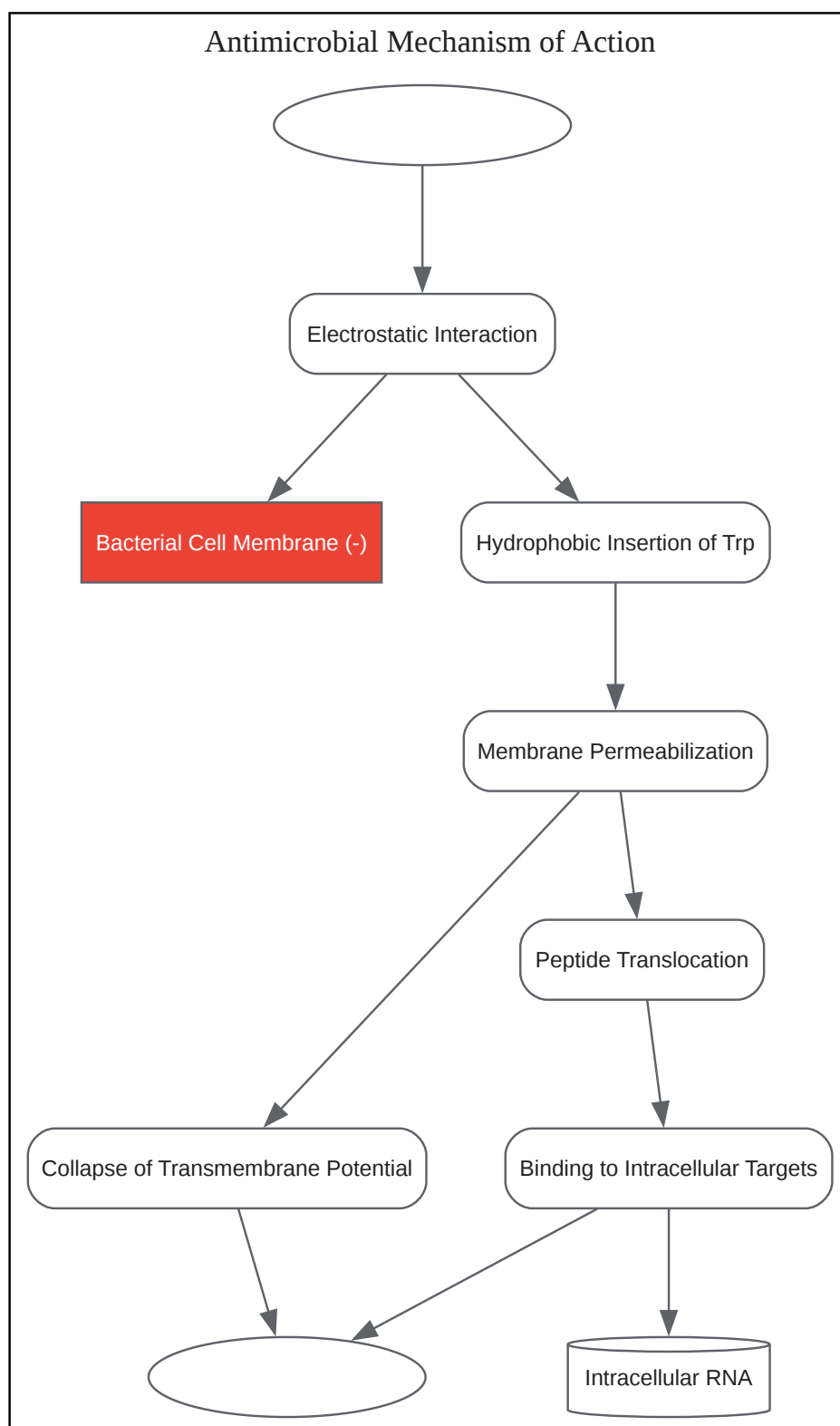
H-Lys-Trp-Lys-OH is generally soluble in water. However, if solubility issues arise, the following steps can be taken:

- **Use of Acidic Solution:** Since **H-Lys-Trp-Lys-OH** is a basic peptide, its solubility can be enhanced in a slightly acidic solution. Attempt to dissolve the peptide in sterile 0.1% (v/v) acetic acid in water.
- **Use of Organic Solvents:** For peptides that remain insoluble, a small amount of an organic solvent like DMSO can be used to aid dissolution. First, dissolve the peptide in a minimal volume of 100% DMSO, and then slowly add this solution dropwise to the aqueous buffer while vortexing to reach the desired final concentration. Note that the final concentration of DMSO should be kept as low as possible to avoid cytotoxicity in cell-based assays.

Visualizations

The following diagrams illustrate key aspects of **H-Lys-Trp-Lys-OH** preparation and its mechanism of action.





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